

A Technical Guide to Isothiazol-5-amine Hydrochloride: Structure, Properties, and Characterization

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Compound of Interest

Compound Name:	<i>Isothiazol-5-amine hydrochloride</i>
CAS No.:	92815-50-4
Cat. No.:	B1529158

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For Researchers, Scientists, and Drug Development Professionals

Abstract: **Isothiazol-5-amine hydrochloride** is a heterocyclic amine salt that serves as a crucial building block in medicinal chemistry and materials science. The isothiazole ring, a five-membered aromatic system containing adjacent nitrogen and sulfur atoms, imparts unique electronic and steric properties, making its derivatives valuable scaffolds in the design of novel bioactive compounds.[1][2][3] This guide provides an in-depth analysis of the molecular structure, physicochemical properties, and analytical characterization of **Isothiazol-5-amine hydrochloride**, offering a foundational resource for researchers engaged in its synthesis, modification, and application.

Chemical Identity and Physicochemical Properties

Isothiazol-5-amine hydrochloride is the salt form of the parent compound, 5-aminoisothiazole. The formation of the hydrochloride salt is a common strategy in pharmaceutical development to enhance the stability and aqueous solubility of amine-

containing molecules, thereby improving their handling characteristics and potential for biological applications.

Molecular Structure and Weight

The core of the molecule is the isothiazole ring. The amine (-NH₂) group is positioned at the C5 carbon atom. The hydrochloride (HCl) exists as a salt with the protonated amine, forming an ammonium chloride functional group.

- Molecular Formula: C₃H₅ClN₂S [4][5]
- Molecular Weight: 136.60 g/mol [4][5][6]

The structural arrangement of **Isothiazol-5-amine hydrochloride** is depicted below.

Figure 1: 2D structure of **Isothiazol-5-amine hydrochloride**.

Physicochemical Data Summary

A compilation of key identifiers and properties for **Isothiazol-5-amine hydrochloride** is provided for quick reference.

Property	Value	Source(s)
CAS Number	92815-50-4	[4][5][7]
Molecular Formula	C ₃ H ₅ ClN ₂ S	[4][5][6]
Molecular Weight	136.60 g/mol	[4][5][6]
Appearance	White to light yellow solid	[8]
Storage Temperature	Inert atmosphere, -20°C	[8]
SMILES	C1=C(SN=C1)N.Cl	[4]
InChIKey	GERDRWXVHHAXHV-UHFFFAOYSA-N	[4]

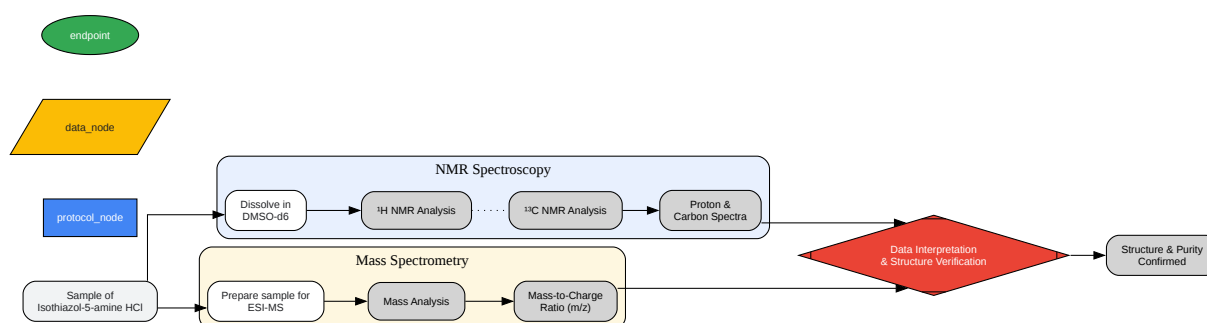
Role in Medicinal Chemistry and Drug Development

The isothiazole nucleus is a significant heterocyclic system that constitutes a building block for materials with interesting biological properties.[1][2] Derivatives of isothiazole have demonstrated a wide array of pharmacological activities, including anticancer, anti-inflammatory, and antiviral properties.[2][9]

Specifically, the amine functionality at the 5-position of **Isothiazol-5-amine hydrochloride** provides a reactive handle for synthetic modification. This allows for its incorporation into larger, more complex molecules, making it a valuable starting material for the synthesis of novel pharmaceutical candidates.[9][10] Researchers can leverage this primary amine for reactions such as amide bond formation, sulfonylation, and reductive amination to explore structure-activity relationships (SAR) in drug discovery campaigns.

Analytical Characterization Workflow

Confirming the identity and purity of **Isothiazol-5-amine hydrochloride** is paramount before its use in any research or development application. A standard analytical workflow involves a combination of spectroscopic and spectrometric techniques.



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Sources

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